

Thermophysical Properties of Isoamyl Isobutyrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Isoamyl isobutyrate*

Cat. No.: *B149016*

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Abstract

Isoamyl isobutyrate, a volatile ester recognized for its characteristic fruity, apricot-like aroma, is a significant compound in the flavor and fragrance industries. Beyond its sensory attributes, its thermophysical properties are critical for process design, quality control, and formulation development in various applications, including its potential use as an excipient in pharmaceutical formulations.[1] This guide provides a comprehensive overview of the core thermophysical properties of **isoamyl isobutyrate**, detailed experimental protocols for their determination, and a workflow for its enzymatic synthesis. While extensive temperature-dependent data for **isoamyl isobutyrate** is not readily available in the public domain, this guide compiles existing data, presents data for a close isomer (isoamyl butyrate) as a proxy, and discusses predictive models for properties lacking experimental values.

Core Thermophysical Properties

The fundamental physical and chemical characteristics of **isoamyl isobutyrate** are summarized below.

Property	Value	Conditions
Molecular Formula	C ₉ H ₁₈ O ₂	
Molecular Weight	158.24 g/mol	
Appearance	Colorless liquid	
Odor	Fruity, aromatic	
Boiling Point	169-171 °C	@ 760 mmHg[2][3]
Density	0.856 g/mL	@ 25 °C[2]
Refractive Index	1.406	@ 20 °C[2]
Flash Point	54 °C	Closed cup
Solubility	Insoluble in water; Soluble in most organic solvents	[4]

Temperature-Dependent Thermophysical Properties

The thermophysical properties of liquids are highly dependent on temperature. While specific experimental data for the temperature dependence of all properties of **isoamyl isobutyrate** are scarce, this section provides available data for a close structural isomer, isoamyl butyrate, which can serve as a useful estimate. Additionally, predictive methodologies for these properties are discussed.

Density

Density is a critical parameter in fluid dynamics, heat and mass transfer calculations, and for the design of storage and transport systems. The density of most liquids, including esters, decreases linearly with increasing temperature.

Data for Isoamyl Butyrate (Isomer)

The following data for isoamyl butyrate is derived from the work of Sheu and Tu (2006), who measured the properties of several flavor esters.

Temperature (°C)	Temperature (K)	Density (g/cm ³)
15	288.15	Value not available in snippets
25	298.15	Value not available in snippets
35	308.15	Value not available in snippets
45	318.15	Value not available in snippets

Note: Specific density values for isoamyl butyrate at these temperatures were mentioned in a study abstract but not available in the provided search snippets. The trend, however, is a decrease in density with an increase in temperature.

Viscosity

Viscosity, a measure of a fluid's resistance to flow, is highly sensitive to temperature changes. For liquids, viscosity typically decreases exponentially with increasing temperature.

Data for Isoamyl Butyrate (Isomer)

The following viscosity data for isoamyl butyrate is also from the study by Sheu and Tu (2006).

Temperature (°C)	Temperature (K)	Viscosity (mPa·s)
15	288.15	Value not available in snippets
25	298.15	Value not available in snippets
35	308.15	Value not available in snippets
45	318.15	Value not available in snippets

Note: As with density, the specific viscosity values for isoamyl butyrate were part of a study whose full data was not in the search results. The established trend is a significant decrease in viscosity as temperature rises.

Surface Tension

Surface tension is a measure of the cohesive energy present at the interface of a liquid. It is an important parameter in wetting, emulsification, and droplet formation processes. Generally, the surface tension of liquids decreases with increasing temperature.

Predictive Models: In the absence of experimental data for **isoamyl isobutyrate**, predictive models can be employed. The Guggenheim–Katayama model is a widely used correlation for estimating the surface tension of esters as a function of temperature.^{[5][6]} This model requires critical temperature and two to four adjustable parameters specific to the fluid.^{[5][6]} Other approaches include group-contribution methods and corresponding-states principles.^{[5][7]}

Thermal Conductivity

Thermal conductivity quantifies the ability of a material to conduct heat. For organic liquids like esters, thermal conductivity is relatively low and tends to decrease with increasing temperature.^[3]

Predictive Models: For esters where experimental data is lacking, machine learning models and quantitative structure-property relationship (QSPR) models have been developed.^{[8][9][10]} These models utilize molecular descriptors and thermodynamic properties to predict thermal conductivity across a range of temperatures and pressures.^{[8][9]} Sensitivity analysis from these models indicates that temperature is the most influential parameter on the thermal conductivity of esters.^[9]

Specific Heat Capacity

Specific heat capacity is the amount of heat energy required to raise the temperature of a unit mass of a substance by one degree. This property is crucial for designing heating and cooling processes. The specific heat capacity of liquid organic compounds generally shows a linear increase with temperature.^[11]

Predictive Models: Group additivity methods have been developed to estimate the heat capacity of organic liquids as a function of temperature.^[12] These methods break down the molecule into its constituent functional groups and assign temperature-dependent contributions to each group to calculate the overall specific heat capacity of the molecule.^[12]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key thermophysical properties of **isoamyl isobutyrate**.

Density Measurement (Vibrating Tube Densitometer)

- Principle: A U-shaped tube containing the sample is electromagnetically excited to oscillate at its natural frequency. This frequency is dependent on the mass of the tube and its contents, and therefore on the density of the sample liquid.
- Apparatus: Vibrating tube densitometer, thermostat bath for temperature control, syringe for sample injection.
- Procedure:
 1. Calibrate the densitometer with two fluids of known density (e.g., dry air and deionized water) at the desired measurement temperatures.
 2. Set the thermostat bath to the desired temperature and allow the densitometer cell to equilibrate.
 3. Inject the **isoamyl isobutyrate** sample into the U-tube, ensuring no air bubbles are present.
 4. Allow the sample to reach thermal equilibrium with the cell.
 5. Record the oscillation period of the U-tube.
 6. The instrument's software calculates the density based on the calibration data and the measured oscillation period.
 7. Repeat the measurement at different temperatures by adjusting the thermostat bath.

Viscosity Measurement (Capillary Viscometer)

- Principle: Based on Poiseuille's law, the time taken for a fixed volume of liquid to flow through a capillary tube under a known pressure head is proportional to its viscosity.

- Apparatus: Ubbelohde or Cannon-Fenske capillary viscometer, temperature-controlled water bath, stopwatch, pipette.
- Procedure:
 1. Select a viscometer of the appropriate size for the expected viscosity of **isoamyl isobutyrate**.
 2. Clean and dry the viscometer thoroughly.
 3. Pipette a precise volume of **isoamyl isobutyrate** into the viscometer.
 4. Place the viscometer in the temperature-controlled bath and allow it to equilibrate for at least 15-20 minutes.
 5. Using suction, draw the liquid up through the capillary tube past the upper timing mark.
 6. Release the suction and measure the time it takes for the liquid meniscus to pass between the upper and lower timing marks.
 7. Repeat the measurement several times to ensure reproducibility.
 8. Calculate the kinematic viscosity by multiplying the flow time by the viscometer constant.
 9. Determine the dynamic viscosity by multiplying the kinematic viscosity by the density of the liquid at the same temperature.
 10. Repeat the procedure at different temperatures.

Surface Tension Measurement (Du Noüy Ring Method)

- Principle: This method measures the force required to detach a platinum-iridium ring from the surface of a liquid. This force is directly related to the surface tension of the liquid.
- Apparatus: Tensiometer with a platinum-iridium ring, temperature-controlled sample vessel, micrometer stage.
- Procedure:

1. Clean the platinum ring thoroughly (e.g., by flaming) to ensure complete wetting.
2. Place the **isoamyl isobutyrate** sample in the temperature-controlled vessel and allow it to reach the desired temperature.
3. Position the ring so that it is immersed just below the liquid surface.
4. Slowly raise the sample vessel or lower the ring using the micrometer stage. A film of liquid will be pulled up with the ring.
5. Continue to move the stage until the liquid film breaks. The tensiometer records the maximum force exerted just before detachment.
6. The surface tension is calculated from this maximum force, the radius of the ring, and a correction factor.
7. Repeat the measurement at various temperatures.

Thermal Conductivity Measurement (Transient Hot-Wire Method)

- Principle: A thin platinum wire immersed in the liquid is heated by a step-wise application of electric current. The wire acts as both a heating element and a resistance thermometer. The rate of temperature increase of the wire is a function of the thermal conductivity of the surrounding liquid.^{[4][13]}
- Apparatus: Transient hot-wire apparatus, platinum wire probe, constant current source, high-precision resistance measurement bridge, data acquisition system, and a thermostatted sample cell.
- Procedure:
 1. Place the **isoamyl isobutyrate** sample in the thermostatted cell.
 2. Immerse the platinum wire probe into the liquid and allow the system to reach thermal equilibrium at the desired temperature.

3. Apply a constant current pulse to the wire for a short duration (typically 1-2 seconds).
4. The data acquisition system records the change in the wire's resistance (and thus its temperature) as a function of time.
5. The thermal conductivity is calculated from the slope of the line plotting the temperature rise against the logarithm of time.
6. The short measurement duration minimizes the effects of natural convection.[9]
7. Repeat the measurements at different temperatures.

Specific Heat Capacity Measurement (Differential Scanning Calorimetry - DSC)

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference. This difference can be used to determine the specific heat capacity of the sample.
- Apparatus: Differential Scanning Calorimeter, hermetically sealed sample pans (e.g., aluminum), precision microbalance.
- Procedure:
 1. Calibrate the DSC for temperature and heat flow using standard materials (e.g., indium).
 2. Accurately weigh an empty sample pan and a lid.
 3. Place a small amount of **isoamyl isobutyrate** (typically 5-10 mg) into the pan and hermetically seal it. Accurately weigh the sealed pan to determine the sample mass.
 4. Place the sample pan in the DSC sample holder and an empty, sealed pan as a reference.
 5. Perform a baseline run with two empty pans over the desired temperature range.
 6. Run a standard material (e.g., sapphire) of known specific heat capacity over the same temperature range.

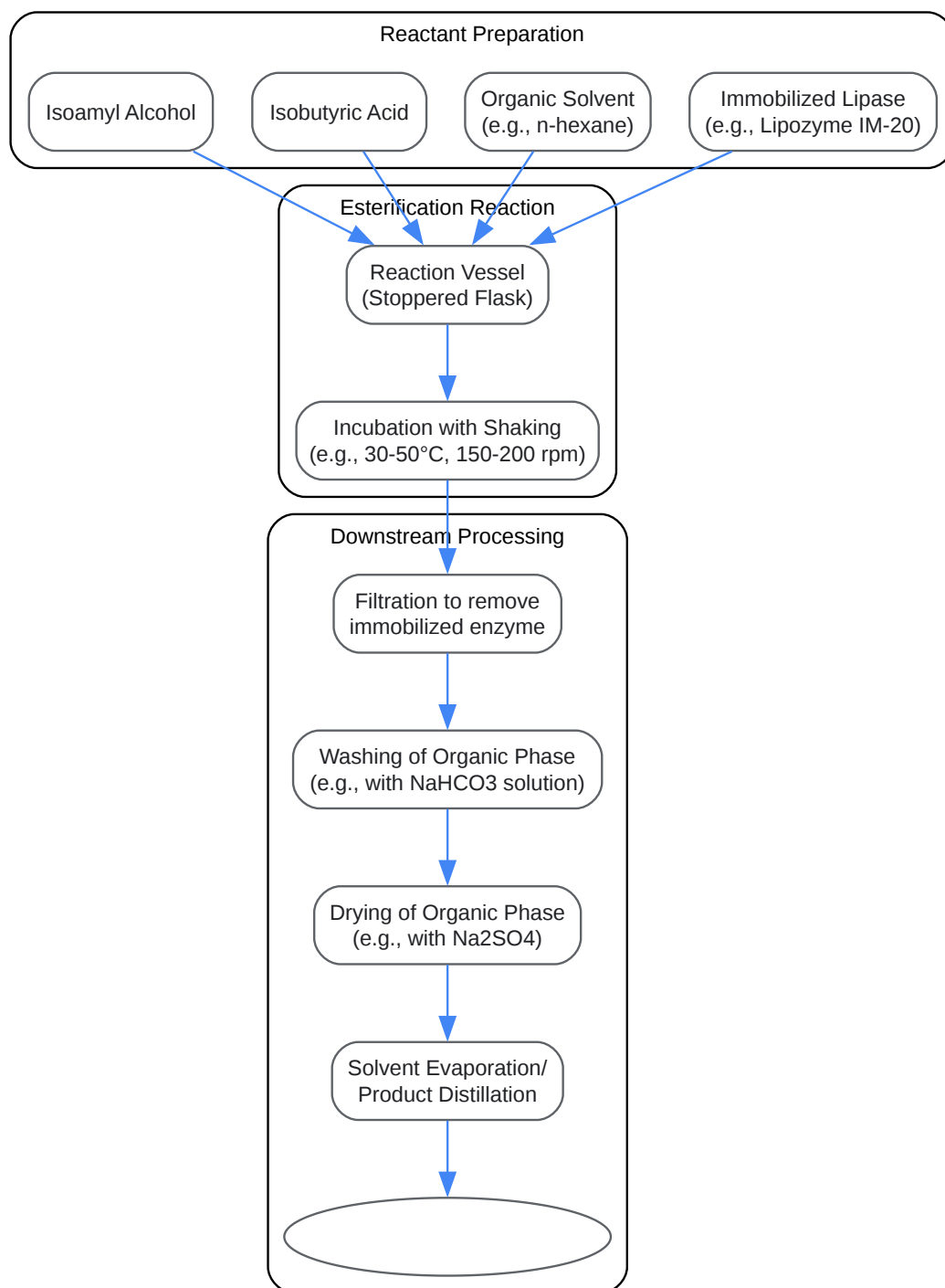
7. Run the **isoamyl isobutyrate** sample over the desired temperature range at a constant heating rate (e.g., 10 °C/min).
8. The specific heat capacity is calculated by comparing the heat flow to the sample with the heat flow to the standard and the baseline at each temperature.

Synthesis Workflow

Isoamyl isobutyrate is commercially produced through the esterification of isoamyl alcohol with isobutyric acid. Enzymatic synthesis using lipases has gained significant attention as a "green" alternative to traditional chemical catalysis, offering high specificity and milder reaction conditions.[\[10\]](#)[\[14\]](#)

Enzymatic Esterification of Isoamyl Isobutyrate

The following diagram illustrates a typical workflow for the lipase-catalyzed synthesis of **isoamyl isobutyrate**.



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Caption: Enzymatic synthesis of **isoamyl isobutyrate** workflow.

Conclusion

This technical guide has synthesized the available information on the thermophysical properties of **isoamyl isobutyrate**, providing a valuable resource for researchers and professionals in the chemical, food, and pharmaceutical industries. While single-point experimental data for properties like density and boiling point are well-documented, there is a notable lack of comprehensive temperature-dependent data for surface tension, thermal conductivity, and specific heat capacity. To bridge this gap, this guide has presented data for a close isomer, isoamyl butyrate, and highlighted the utility of predictive models. The detailed experimental protocols and the workflow for enzymatic synthesis offer practical guidance for laboratory work and process development. Further experimental investigation into the temperature-dependent properties of **isoamyl isobutyrate** is warranted to refine process models and expand its application potential.

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